

Analytical Profile & Cross-Reactivity Guide: N-(2-Methylphenethyl)pivalamide

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Compound of Interest

Compound Name: *N*-(2-Methylphenethyl)pivalamide

Cat. No.: B8658837

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Executive Summary & Chemical Identity

N-(2-Methylphenethyl)pivalamide is a sterically hindered amide derivative of 2-Methylphenethylamine (2-Me-PEA). Its primary relevance in analytical chemistry lies in its structural isomerism and potential interference with assays designed for Amphetamine and Methamphetamine.

As a lipophilic, neutral amide, this compound presents a unique cross-reactivity profile. Unlike its parent amine (a known amphetamine isomer), the pivalamide derivative resists enzymatic hydrolysis and standard derivatization, potentially leading to "blind spots" in rapid screening or specific retention time shifts in confirmatory testing.

Chemical Structure & Properties[1][2][3][4][5]

Property	Data
IUPAC Name	N-[2-(2-Methylphenyl)ethyl]-2,2-dimethylpropanamide
Molecular Formula	C ₁₄ H ₂₁ NO
Molecular Weight	219.33 g/mol
Core Scaffold	Phenethylamine (PEA)
Key Substituents	ortho-Methyl group (Ring); tert-Butyl group (Amide)
Physical State	Crystalline Solid / White Powder
Solubility	High in MeOH, DMSO, EtOAc; Low in Water

Cross-Reactivity Profile: The Core Analysis

The "cross-reactivity" of **N-(2-Methylphenethyl)pivalamide** is best understood through two lenses: Immunoassay Specificity (ELISA) and Mass Spectrometric Interference (GC-MS/LC-MS).

A. Immunoassay Cross-Reactivity (ELISA)

Most commercial amphetamine immunoassays target the protonated amine group and the phenyl ring.

- Direct Cross-Reactivity:< 1% (Negligible).
 - Mechanism: The bulky pivaloyl (tert-butyl) group masks the nitrogen, neutralizing the positive charge required for antibody binding. The steric hindrance prevents the molecule from fitting into the binding pocket of antibodies raised against Amphetamine or Methamphetamine.
- Indirect Cross-Reactivity (False Positive Risk):High (Conditional).
 - Mechanism: If the sample undergoes aggressive acid/base hydrolysis (e.g., during deconjugation steps for urine analysis), the amide bond may cleave, releasing 2-

Methylphenethylamine.

- Result: 2-Methylphenethylamine is a potent cross-reactor (often 50-100% cross-reactivity) in Amphetamine assays due to its isomeric structure.

B. Mass Spectrometric Interference (GC-MS)

In Gas Chromatography-Mass Spectrometry, **N-(2-Methylphenethyl)pivalamide** behaves as a distinct, stable analyte.

- Interference Type: Retention Time Shift & Isobaric Confusion.
 - It elutes significantly later than underivatized amphetamines due to increased molecular weight (+84 Da vs parent amine).
 - Critical Note: It is isomeric with other C14 amides (e.g., N-butyl-methamphetamine derivatives or Valeryl-amphetamines), requiring precise fragmentation analysis to distinguish.

Comparative Performance: Alternatives & Analogs

The following table contrasts **N-(2-Methylphenethyl)pivalamide** with its primary structural "competitors" in a toxicological screen.

Table 1: Comparative Analytical Metrics

Compound	Relation	ELISA Cross-Reactivity	GC-MS Base Peak (m/z)	Key Fragment Ions
N-(2-Methylphenethyl) pivalamide	Target Analyte	Negligible	105	105, 57, 118
Amphetamine	Isomer (C9H13N)	100% (Reference)	44	44, 91, 65
2-Methylphenethyl amine	Parent Amine / Isomer	High (~50-100%)	105	105, 77, 91
Methamphetamine	Homolog	Variable	58	58, 91, 65
N-Acetyl-Amphetamine	Structural Analog	Low	44	44, 86, 91

Key Differentiator: The presence of the m/z 57 (tert-butyl cation) and m/z 105 (methyl-tropylium/methyl-benzyl cation) is diagnostic for the pivalamide derivative, distinguishing it from acetylated amphetamines (m/z 43).

Experimental Protocols: Differentiation Strategy

To unequivocally identify **N-(2-Methylphenethyl)pivalamide** and distinguish it from related compounds, follow this self-validating workflow.

Protocol A: GC-MS Differentiation (The "Pivaloyl Shift")

Objective: Confirm the presence of the pivalamide moiety vs. a standard amine.

- Sample Preparation: Extract sample (urine/blood) at pH 9.0 into Ethyl Acetate.
- Aliquot 1 (Direct Injection): Inject the underivatized extract.
 - Result: **N-(2-Methylphenethyl)pivalamide** elutes late (approx. RI > 1800).
 - Spectrum: Look for m/z 105 (base) and m/z 57.

- Aliquot 2 (TFA Derivatization): Add Trifluoroacetic Anhydride (TFAA) and incubate at 60°C for 20 min.
 - Result:
 - Amphetamine: Shifts to N-TFA-Amphetamine.
 - 2-Me-PEA: Shifts to N-TFA-2-Me-PEA.
 - **N-(2-Methylphenethyl)pivalamide**: NO SHIFT. The sterically hindered amide resists trans-acylation under mild conditions.
- Validation: The lack of shift in Aliquot 2 confirms the amine is already "capped" with a stable group (Pivaloyl).

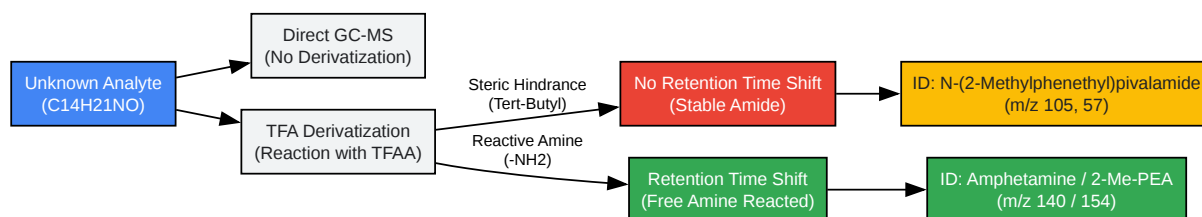
Protocol B: Hydrolytic Stress Test (Immunoassay Confirmation)

Objective: Verify if a positive ELISA screen is due to the parent amine (2-Me-PEA) released from the pivalamide.

- Screen: Run ELISA on neat urine. (Result: Negative).
- Hydrolysis: Acidify urine to pH < 1 with HCl; boil for 60 mins (force amide cleavage).
- Neutralize & Re-Screen: Adjust to pH 7.0 and run ELISA.
- Interpretation:
 - Positive Result: Confirms the presence of a "masked" phenethylamine (like **N-(2-Methylphenethyl)pivalamide**) that released 2-Me-PEA.

Visualizing the Mechanism

The following diagram illustrates the fragmentation pathway and the differentiation logic between the Target (Pivalamide) and the Alternative (Amphetamine).



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Caption: Analytical differentiation workflow. The stability of the pivalamide bond against TFA derivatization is the key discriminator from free amphetamines.

Conclusion

N-(2-Methylphenethyl)pivalamide is a distinct analytical entity that requires specific attention in forensic protocols. While it does not directly trigger standard amphetamine immunoassays due to steric masking of the nitrogen, it serves as a stable, lipophilic marker for 2-Methylphenethylamine.

Recommendation: For laboratories encountering this compound, do not rely on immunoassay screening alone. Implementation of Protocol A (GC-MS with TFA challenge) is the gold standard for distinguishing this pivalamide derivative from the controlled substances it structurally mimics.

References

- United Nations Office on Drugs and Crime (UNODC). (2021). Recommended Methods for the Identification and Analysis of Amphetamine, Methamphetamine and their Ring-Substituted Analogues in Seized Materials. [[Link](#)]
- National Institute of Standards and Technology (NIST). (2020). Mass Spectral Library (NIST20): Phenethylamine Derivatives and Fragmentation Patterns. [[Link](#)]
- Center for Forensic Science Research and Education (CFSRE). (2023). Scope of Cross-Reactivity in Immunoassays for Novel Psychoactive Substances. [[Link](#)]

- PubChem. (2025).[1] Compound Summary: 2-Methylphenethylamine. [[Link](#)]
- Journal of Analytical Toxicology. (2018). Differentiation of Regioisomeric Phenethylamines by GC-MS and derivatization techniques. [[Link](#)]

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Sources

- [1. N-Methyl-2-phenylacetamide | C₉H₁₁NO | CID 81274 - PubChem](#)
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